

Application Notes and Protocols for Solvent Extraction Using N,N-Dioctylhexanamide

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Compound of Interest

Compound Name: *N,N-Dioctylhexanamide*

CAS No.: 55334-54-8

Cat. No.: B13935190

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Authored by: A Senior Application Scientist

Introduction: The Role of N,N-Dioctylhexanamide in Modern Solvent Extraction

N,N-dialkylamides are a promising class of extractants, particularly in the realm of nuclear fuel reprocessing and selective metal ion separation.^[1] These molecules, adhering to the CHON principle (composed only of Carbon, Hydrogen, Oxygen, and Nitrogen), offer a significant advantage over traditional extractants like tributylphosphate (TBP) as their degradation products are fully incinerable, minimizing long-lived radioactive waste.^[1] **N,N-Dioctylhexanamide** (DOHA), with its two octyl chains attached to the nitrogen atom and a hexanoyl group, is a key member of this family. Its molecular structure imparts a high affinity for certain metal ions, particularly actinides, and allows for efficient extraction from aqueous solutions, typically acidic media, into an organic phase.^{[2][3]}

This document provides a detailed guide to the experimental setup and protocols for utilizing **N,N-Dioctylhexanamide** in solvent extraction applications. The focus is on providing a robust and reproducible methodology, explaining the scientific rationale behind each step to empower researchers to adapt and optimize the protocols for their specific needs.

Physicochemical Properties of N,N-Dioctylhexanamide

A thorough understanding of the extractant's properties is fundamental to designing an effective solvent extraction process.

Property	Value	Source
Chemical Formula	C ₂₂ H ₄₅ NO	[4]
Molecular Weight	339.60 g/mol	[4]
Appearance	Colorless to pale yellow liquid	General knowledge
Solubility	Soluble in non-polar organic solvents (e.g., n-dodecane, kerosene), insoluble in water.	[5][6]
CAS Registry Number	55334-54-8	[4]

Core Principles of Solvent Extraction with N,N-Dioctylhexanamide

Solvent extraction with **N,N-Dioctylhexanamide** is based on the principle of liquid-liquid extraction, where a solute (the metal ion) is transferred from an aqueous phase to an immiscible organic phase. The efficiency of this transfer is dictated by the distribution ratio (D), which is the ratio of the concentration of the metal ion in the organic phase to its concentration in the aqueous phase at equilibrium.

The extraction mechanism primarily involves the formation of a neutral complex between the metal cation, nitrate anions (from the acidic aqueous phase), and the **N,N-Dioctylhexanamide** molecules.[3] The amide's carbonyl oxygen atom acts as a Lewis base, coordinating with the

metal ion. The long alkyl chains of the amide ensure the solubility of the resulting complex in the organic diluent.

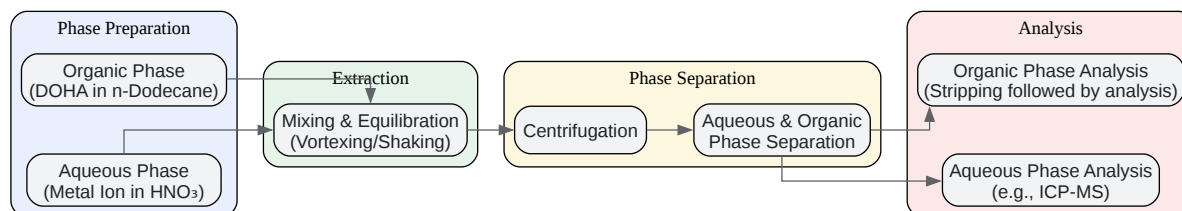
The general equilibrium for the extraction of a trivalent metal ion (M^{3+}) from a nitric acid solution can be represented as:



The stoichiometry of the extracted complex (the value of 'n') can vary depending on the metal ion and the experimental conditions.[3]

Experimental Workflow for Solvent Extraction

The following diagram illustrates the typical workflow for a solvent extraction experiment using **N,N-Dioctylhexanamide**.



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Sources

- 1. osti.gov [osti.gov]

- [2. scispace.com \[scispace.com\]](#)
- [3. tandfonline.com \[tandfonline.com\]](#)
- [4. Hexanamide, N,N-dioctyl- \[webbook.nist.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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